

Atroscine (Scopolamine): A Technical Guide to Natural Sources and Extraction Methodologies

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Compound of Interest

Compound Name: *Atroscine*
Cat. No.: *B15889073*

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Introduction

Atroscine, known more commonly in scientific literature as scopolamine, is a tropane alkaloid with significant pharmacological interest due to its anticholinergic properties. It acts as a competitive antagonist of muscarinic acetylcholine receptors, leading to a range of effects on the central and peripheral nervous systems. This has led to its therapeutic use in the treatment of motion sickness, postoperative nausea and vomiting, and as an antispasmodic agent. This technical guide provides an in-depth overview of the primary natural sources of **atroscine** and detailed methodologies for its extraction and purification.

Natural Sources of Atroscine

Atroscine is predominantly found in plants belonging to the Solanaceae family, also known as the nightshade family. The concentration of **atroscine** and related tropane alkaloids, such as atropine (the racemic form of hyoscyamine), can vary significantly depending on the plant species, the specific part of the plant, the developmental stage, and environmental conditions.

Key plant genera known for their **atroscine** content include Atropa, Datura, Hyoscyamus, and Brugmansia.^[1]

Quantitative Analysis of Atroscine and Atropine in Solanaceae Species

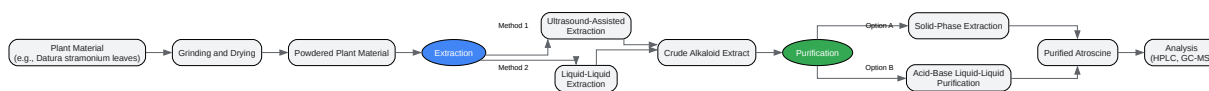
The following tables summarize the quantitative data on the concentration of **atroscine** (scopolamine) and atropine found in various Solanaceae species. These values are presented to provide a comparative overview for researchers seeking to identify potent natural sources for extraction.

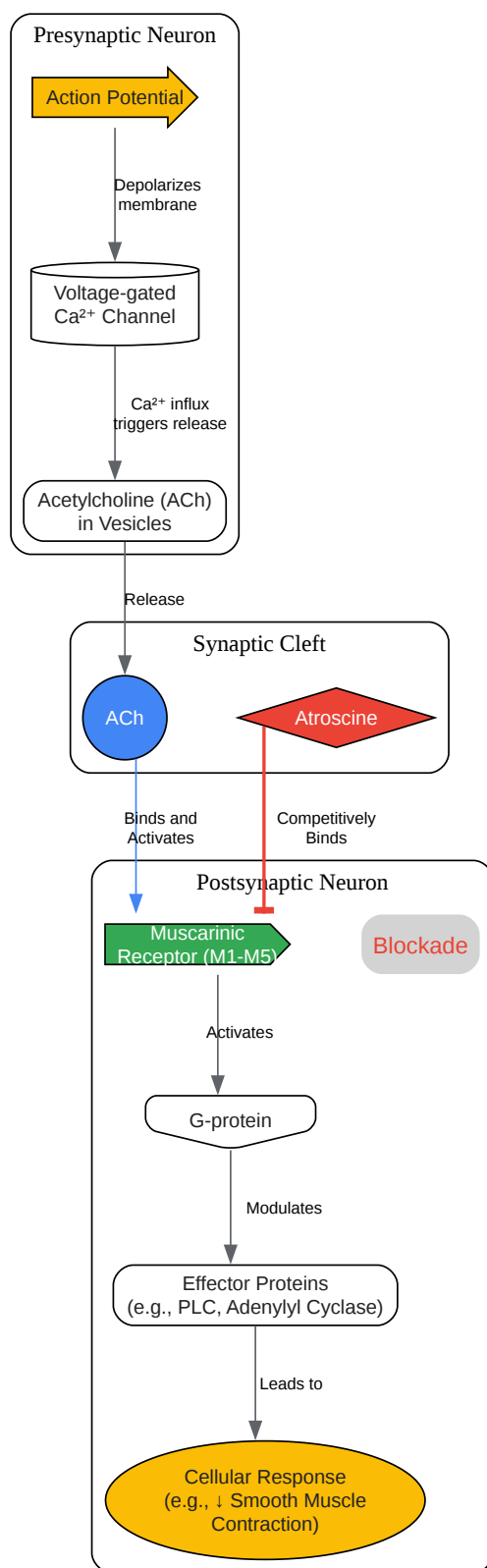
Plant Species	Plant Part	Atroscine (Scopolamine) Content (mg/g dry weight)	Atropine Content (mg/g dry weight)	Reference
Datura stramonium	Leaves (vegetative)	0.90	0.30	[2]
Datura stramonium	Leaves (generative)	0.20	0.37	[2]
Datura stramonium	Stems	0.23	0.70	[2]
Datura stramonium	Petioles (vegetative)	0.42	0.80	[2]
Datura stramonium	Petioles (generative)	0.20	0.62	[2]
Datura stramonium	Capsules	0.34	0.64	[2]
Datura stramonium	Seeds	0.20	-	[2]
Datura ferox	Overall Plant	-	0.028	[1]
Datura ferox	Overall Plant	2.4	-	[1]
Datura metel	Seeds	-	0.52	
Datura metel	Capsules	0.58	-	
Atropa belladonna	Berries	0.40	0.21	
Atropa belladonna	Leaves	0.35	0.55	
Hyoscyamus niger	Roots	0.229	0.172	

Extraction Methodologies

The extraction of **atroscine** from plant material involves several stages, including sample preparation, extraction, and purification. The choice of method depends on factors such as the starting material, the desired purity of the final product, and the scale of the operation.

Experimental Workflow for Atroscine Extraction





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References

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